

# Therapeutic Potential of 3'-O-Methyltaxifolin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 3'-O-Methyltaxifolin

Cat. No.: B7819635

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## Introduction

**3'-O-Methyltaxifolin**, a methylated derivative of the flavonoid taxifolin (dihydroquercetin), is emerging as a compound of significant interest in the fields of pharmacology and drug development. Its structural modifications suggest the potential for enhanced bioavailability and distinct biological activities compared to its parent compound. This technical guide provides a comprehensive overview of the current scientific understanding of **3'-O-Methyltaxifolin's** therapeutic potential, with a focus on its anticancer, anti-inflammatory, antioxidant, and metabolic effects. This document is intended for researchers, scientists, and drug development professionals, offering a compilation of quantitative data, detailed experimental protocols, and visual representations of associated signaling pathways.

## Anticancer Potential

The most well-documented therapeutic potential of **3'-O-Methyltaxifolin** lies in its anticancer activity, particularly against colon cancer cells.

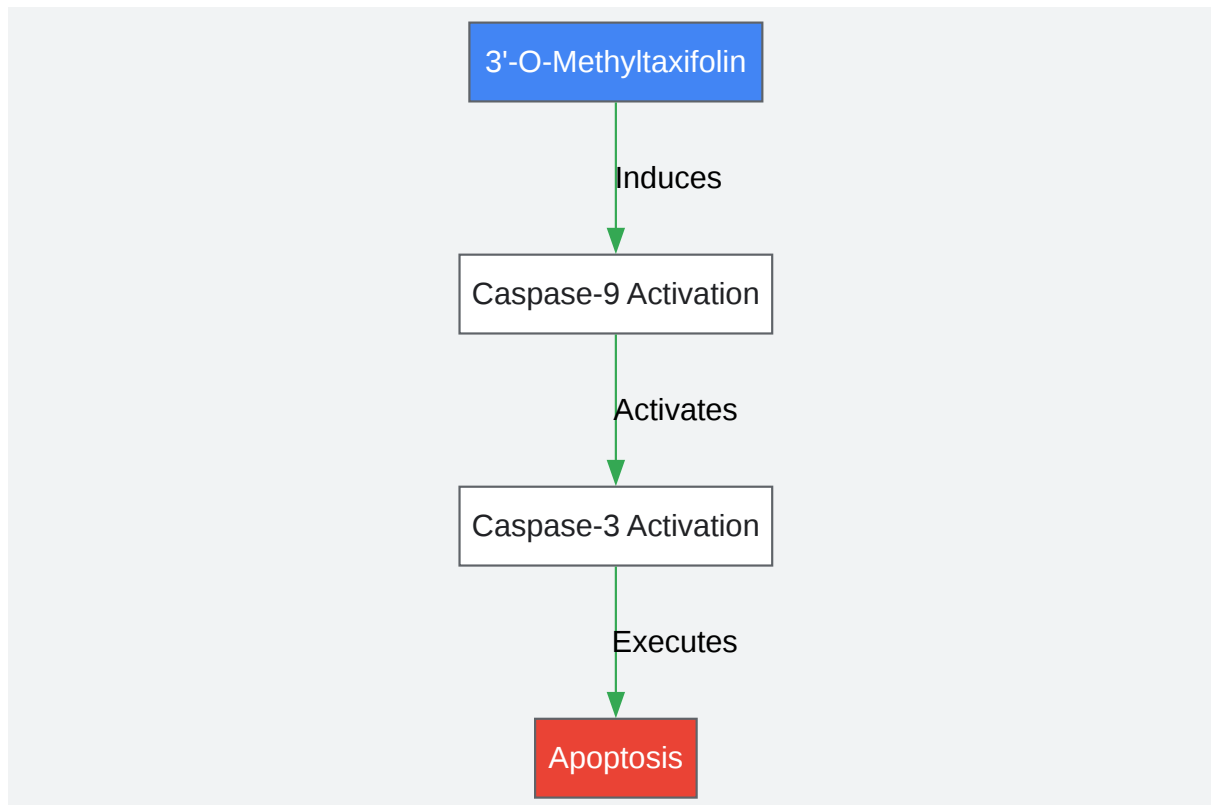
## Quantitative Data

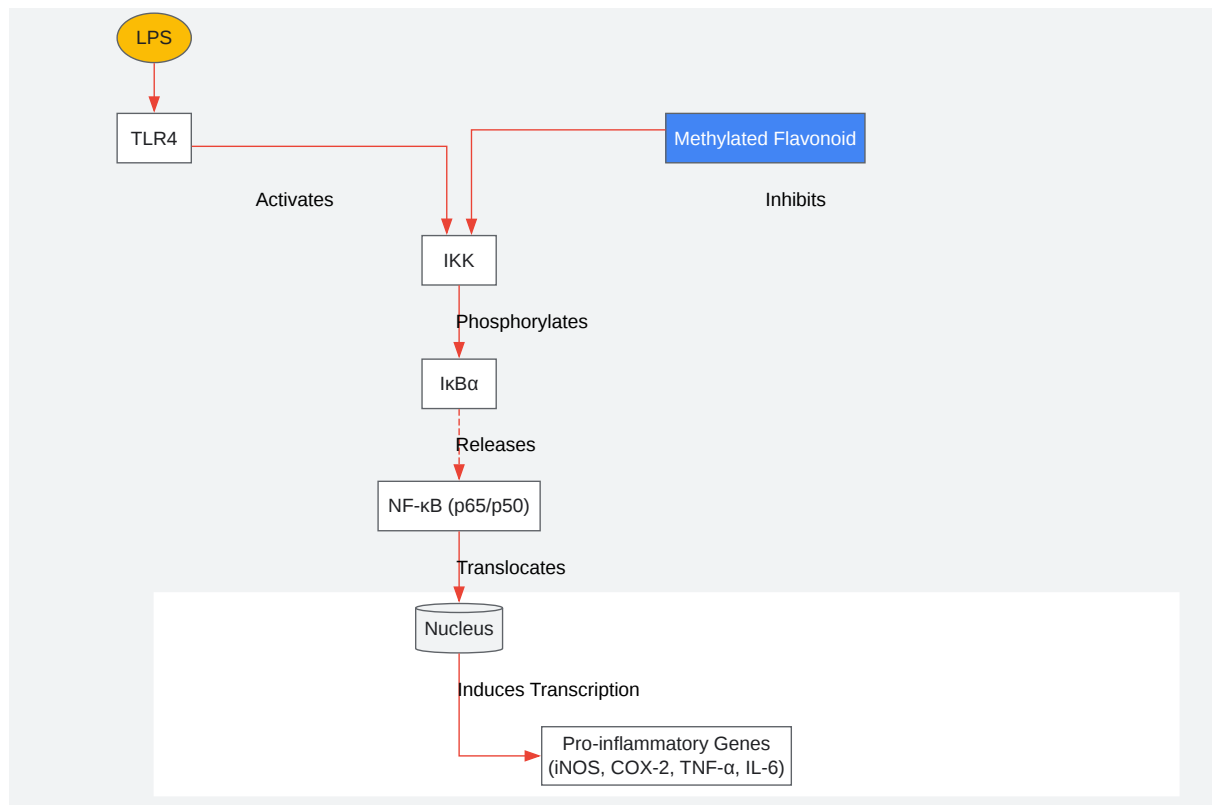
The antiproliferative activity of **3'-O-Methyltaxifolin** has been quantified using the IC<sub>50</sub> value, which represents the concentration of a drug that is required for 50% inhibition in vitro.

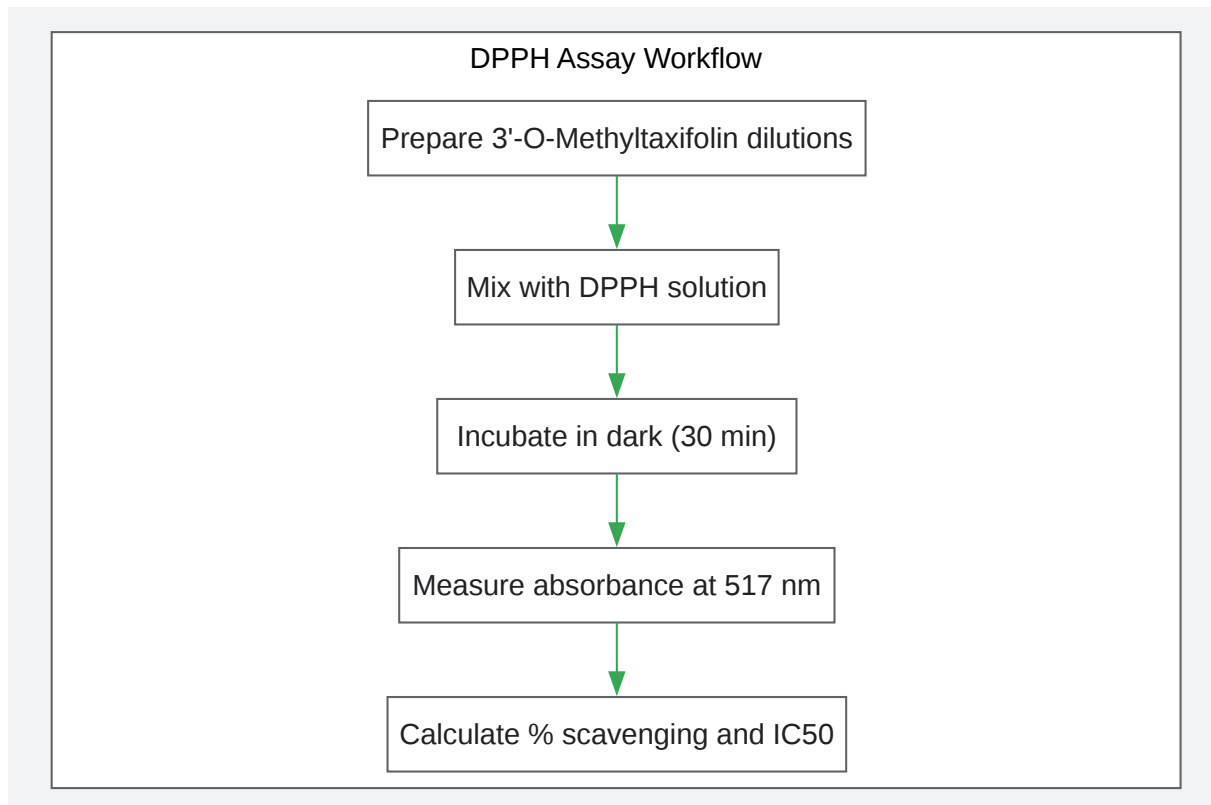
Compound	Cell Line	IC50 (µg/mL)	Citation
3'-O-Methyltaxifolin	HCT-116 (Colon Cancer)	36 ± 2.25	[1]
7,3'-di-O-methyltaxifolin	HCT-116 (Colon Cancer)	33 ± 1.25	[1]
7-O-methyltaxifolin	HCT-116 (Colon Cancer)	34 ± 2.15	[1]
Taxifolin	HCT-116 (Colon Cancer)	32 ± 2.35	[1]
3-O-methylquercetin	HCT-116 (Colon Cancer)	34 ± 2.65	[1]
Quercetin	HCT-116 (Colon Cancer)	36 ± 1.95	

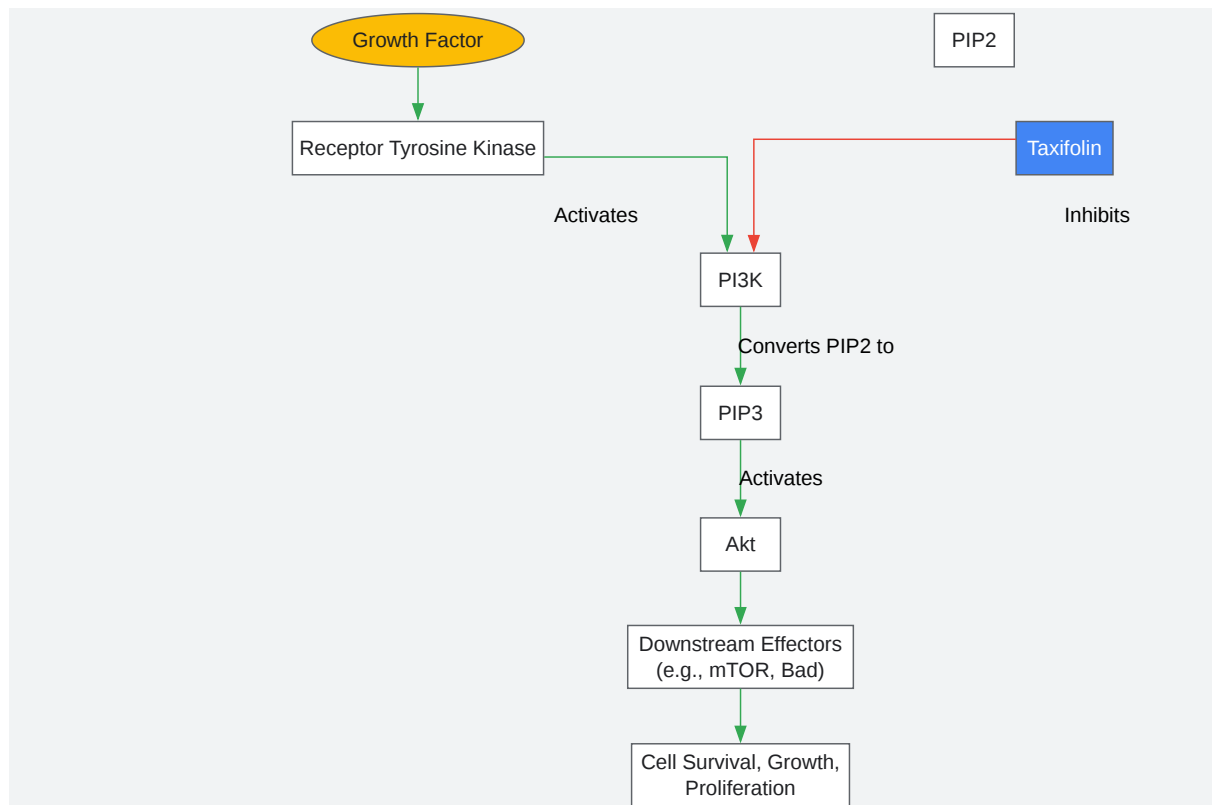
## Mechanism of Action: Induction of Apoptosis

Studies indicate that **3'-O-Methyltaxifolin** induces apoptosis in cancer cells, a form of programmed cell death, which is a key mechanism for anticancer agents. This process is mediated by the activation of caspases, a family of cysteine proteases that play essential roles in apoptosis. Specifically, treatment with **3'-O-Methyltaxifolin** has been shown to increase the expression of caspase-3 and caspase-9 in HCT-116 cells, suggesting the involvement of both the intrinsic and extrinsic apoptotic pathways.









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## References

- 1. [cdn.gbiosciences.com](https://cdn.gbiosciences.com) [cdn.gbiosciences.com]
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